

Application Notes and Protocols: Preparation of AFG206 Stock Solution with DMSO

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Compound of Interest

Compound Name: AFG206

Cat. No.: B1684540

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **AFG206**, a first-generation "type II" FMS-like tyrosine kinase 3 (FLT3) inhibitor, using dimethyl sulfoxide (DMSO) as the solvent. The protocol includes necessary materials, step-by-step instructions for preparation and storage, and important safety considerations. The provided information is intended to ensure the accurate and safe preparation of **AFG206** for in vitro and in vivo research applications.

Introduction

AFG206 is a potent small molecule inhibitor of FLT3, a receptor tyrosine kinase that is frequently mutated in acute myeloid leukemia (AML). Accurate preparation of a stock solution is the first critical step in ensuring the reliability and reproducibility of experimental results. Dimethyl sulfoxide (DMSO) is a common polar aprotic solvent used to dissolve a wide range of small molecules for biological assays. This document outlines a standardized procedure for dissolving and storing **AFG206** in DMSO.

Quantitative Data Summary

A clear understanding of the physicochemical properties of **AFG206** is essential for accurate stock solution preparation. The key quantitative data for **AFG206** and its solvent, DMSO, are

summarized in the table below.

Parameter	Value	Reference
AFG206 Molecular Weight	333.38 g/mol	[1][2]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	General Practice
Typical Stock Concentration	10 mM - 50 mM	Inferred from similar compounds
Storage of Stock Solution	Aliquoted at -20°C or -80°C	General Practice
DMSO Density	~1.1 g/mL	N/A
Final DMSO concentration in Assay	< 0.5% (ideally < 0.1%)	General Practice

Experimental Protocol: Preparation of a 10 mM AFG206 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AFG206** in DMSO. The concentration can be adjusted based on experimental needs and the solubility of the specific batch of the compound.

Materials

- **AFG206** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Sonicator water bath

Procedure

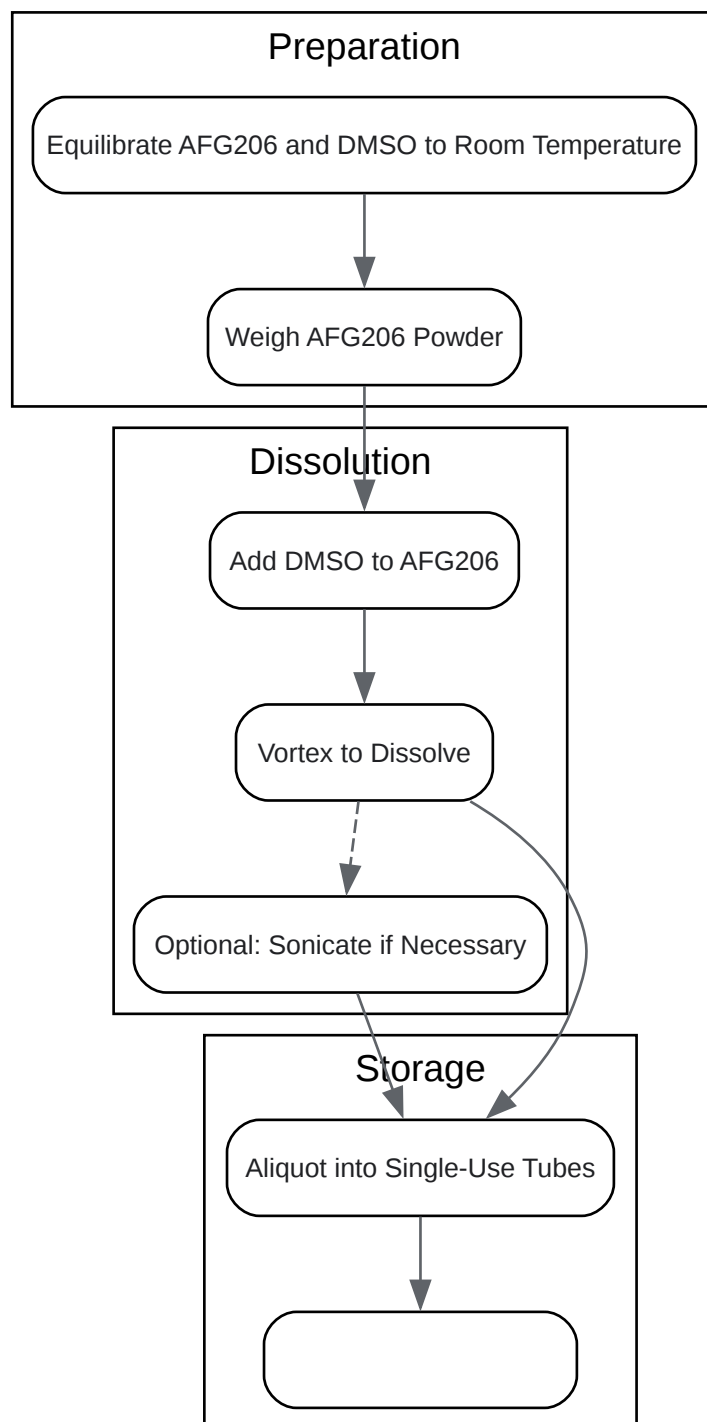
- Equilibrate Reagents: Allow the **AFG206** powder and DMSO to reach room temperature before opening to prevent condensation of moisture.
- Weighing **AFG206**:
 - Tare a clean, dry microcentrifuge tube on the analytical balance.
 - Carefully weigh a desired amount of **AFG206** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.33 mg of **AFG206**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ moles}$
 - $\text{moles} \times \text{Molecular Weight (g/mol)} = \text{mass (g)}$
 - $0.00001 \text{ moles} \times 333.38 \text{ g/mol} = 0.00333 \text{ g} = 3.33 \text{ mg}$
- Adding DMSO:
 - Add the calculated volume of DMSO to the microcentrifuge tube containing the **AFG206** powder. To continue the example, add 1 mL of DMSO.
- Dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
 - If the compound does not fully dissolve, brief sonication in a water bath (5-10 minutes) may aid in dissolution.
- Aliquoting and Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C or -80°C for long-term storage.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **AFG206** stock solution.

Workflow for AFG206 Stock Solution Preparation

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Caption: Workflow for preparing **AFG206** stock solution.

Safety Precautions

- Always handle **AFG206** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- DMSO can facilitate the absorption of other chemicals through the skin. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **AFG206** and DMSO for complete safety information.

Conclusion

This document provides a comprehensive protocol for the preparation of **AFG206** stock solutions in DMSO. Adherence to this protocol will help ensure the preparation of accurate and stable stock solutions, which is fundamental for obtaining reliable and reproducible results in downstream applications. It is always recommended to consult the product-specific datasheet, if available, for any batch-specific handling instructions.

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References

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